

# A Comprehensive Technical Guide to the Safe Handling of 2-Methoxypropene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxypropene

Cat. No.: B042093

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and handling precautions for **2-methoxypropene** (CAS No. 116-11-0). Adherence to these protocols is essential for minimizing risks and ensuring a safe laboratory environment. This document summarizes key quantitative data, outlines emergency procedures, and provides visual workflows for safe handling.

## Physicochemical and Hazard Data

Proper handling of **2-methoxypropene** begins with a thorough understanding of its physical and chemical properties, as well as its inherent hazards. The following tables consolidate essential quantitative data for quick reference and comparison.



Table 1: Physicochemical Properties of **2-Methoxypropene**

Property	Value	Source
Molecular Formula	C4H8O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	72.11 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear, colorless liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Odor	Slightly sweet	<a href="#">[1]</a>
Boiling Point	34-36 °C (93.2-96.8 °F)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	-116 °C (-176.8 °F)	<a href="#">[1]</a>
Density	0.753 g/mL at 25 °C (77 °F)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Vapor Pressure	517 mmHg at 25 °C (77 °F)	<a href="#">[4]</a>
Flash Point	-29 °C (-20.2 °F) - closed cup	<a href="#">[5]</a>
Autoignition Temperature	180 °C (356 °F)	<a href="#">[2]</a>
Solubility	Soluble in water, alcohol, and ether	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.382 (lit.)	<a href="#">[5]</a> <a href="#">[6]</a>

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50 (Lethal Dose, 50%)	Rat	Oral	1.87 mL/kg (assumed density of 1 g/mL)	
LCLo (Lethal Concentration Low)	Rat	Inhalation	64,000 ppm/4h	<a href="#">[4]</a>

Table 3: Hazard Classification and Labeling (GHS)

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	1	H224: Extremely flammable liquid and vapour		Danger
Acute Toxicity, Oral	4	H302: Harmful if swallowed		Warning
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects	None	None

Source:[2][3][4][7]

## Experimental Protocols

### Acute Oral Toxicity Study (LD50)

The reported oral LD50 value of 1.87 mL/kg for rats is from a range-finding toxicity study by Smyth et al. (1969). While the detailed experimental protocol for this specific study is not publicly available, it would have likely followed a methodology similar to the OECD Test Guideline 401 for Acute Oral Toxicity, which was the standard at the time.[3]

General Methodology based on OECD Guideline 401:

- Test Animals: Healthy, young adult rats of a single strain would be used.
- Housing and Acclimatization: Animals would be housed in appropriate conditions with a controlled environment (temperature, humidity, light cycle) and allowed to acclimatize for at least 5 days before the study.
- Fasting: Food would be withheld overnight before the administration of **2-methoxypropene**. Water would be available ad libitum.
- Dose Administration: The substance would be administered orally in graduated doses to several groups of animals, with one dose per group, using a stomach tube or a suitable

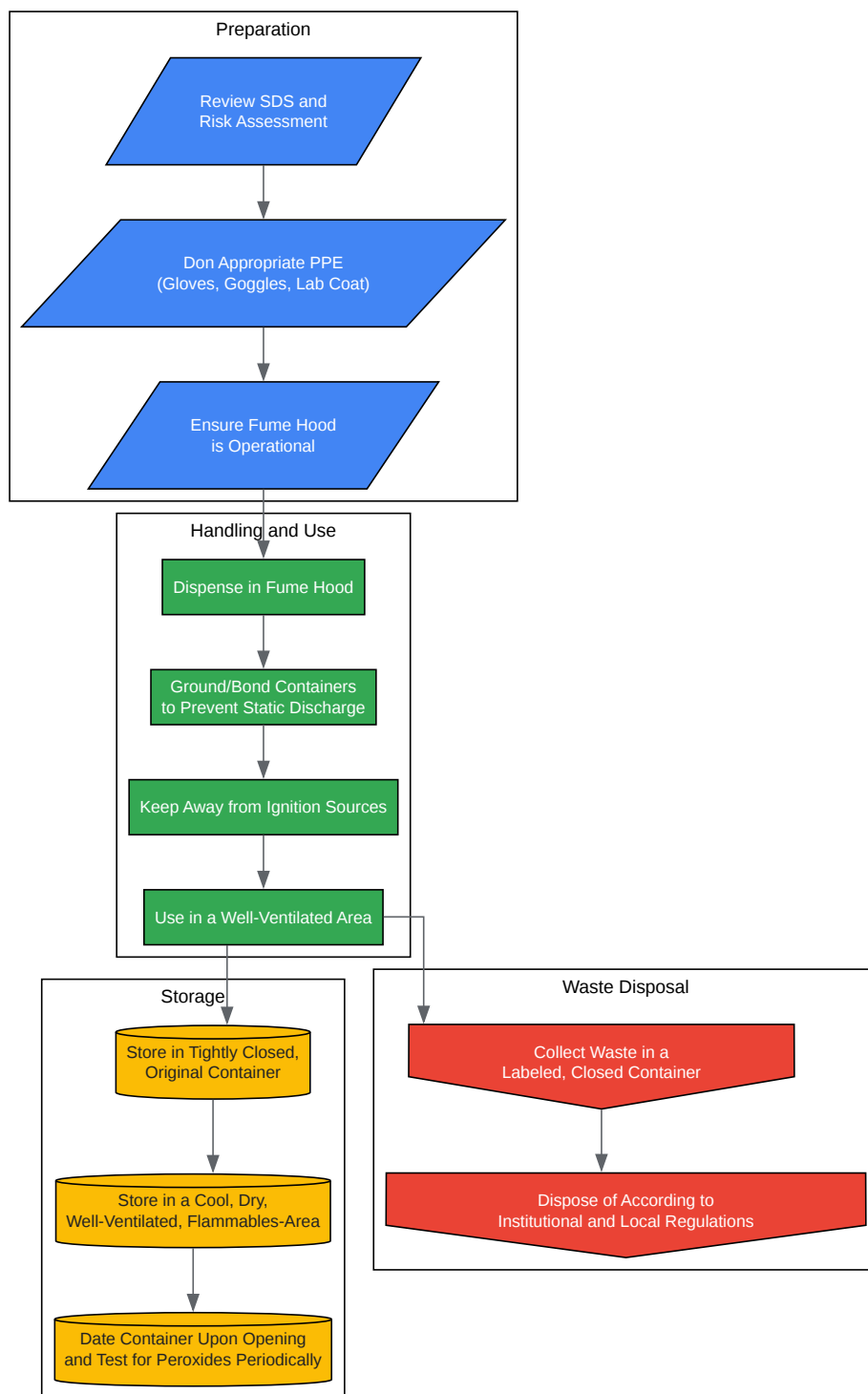
intubation cannula.

- Observation: Animals would be observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes over a period of 14 days.
- Necropsy: All animals, including those that die during the test and survivors at the end of the observation period, would undergo a gross necropsy.
- Data Analysis: The LD50 value would be calculated using a recognized statistical method.

## Safe Handling and Storage Workflow

Proper handling and storage are paramount to preventing exposure and accidents. The following workflow outlines the key steps for safely managing **2-methoxypropene** in a laboratory setting.

## Workflow for Safe Handling and Storage of 2-Methoxypropene



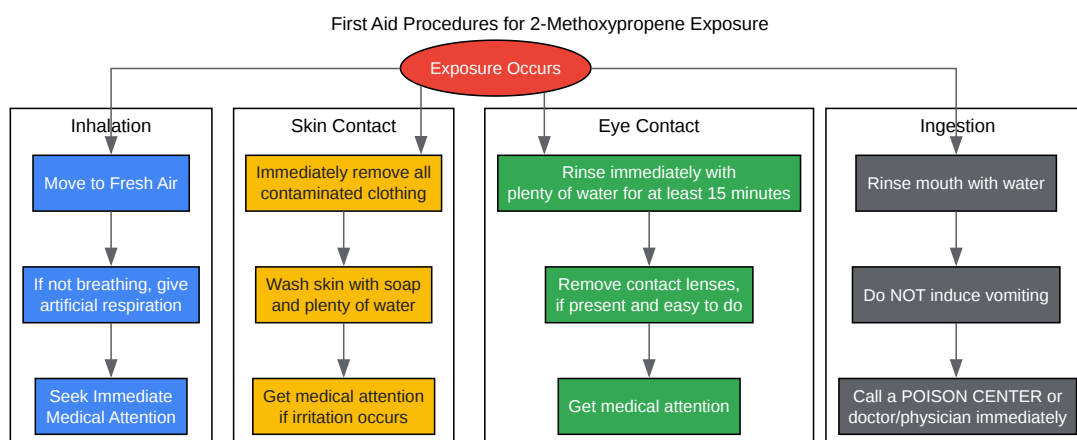
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Caption: A logical workflow for the safe handling and storage of **2-methoxypropene**.

## Emergency Procedures

In the event of an emergency, a swift and appropriate response is crucial. The following diagrams outline the procedures for first aid and fire response.

### First Aid Measures

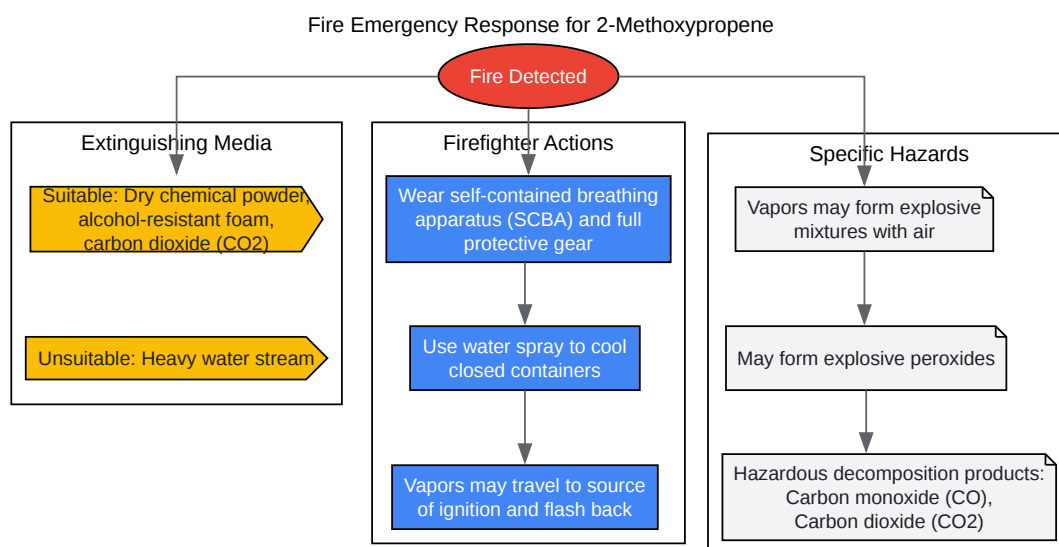


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Caption: First aid measures for different routes of exposure to **2-methoxypropene**.

### Firefighting Measures

**2-Methoxypropene** is extremely flammable and can form explosive peroxides.[2][5]



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Caption: Key considerations for responding to a fire involving **2-methoxypropene**.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-methoxypropene**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7]
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use.[7]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. For intensive or prolonged exposure, a self-contained breathing apparatus should be used.[7]
- Hygiene Measures: Wash hands thoroughly after handling and before eating, drinking, or smoking.[3]

## Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to prevent the spread of contamination and minimize exposure.

- Personal Precautions: Evacuate unnecessary personnel.[3] Remove all sources of ignition.[7] Ensure adequate ventilation.[7] Avoid breathing vapors, mist, or gas.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains, as it is harmful to aquatic life.[3][7]
- Methods for Cleaning Up: Soak up with inert absorbent material such as sand, silica gel, or diatomaceous earth.[2][3] Collect and place in a suitable, closed container for disposal.[7] Use spark-proof tools and explosion-proof equipment during cleanup.[7]

By implementing these safety measures and handling protocols, researchers, scientists, and drug development professionals can significantly reduce the risks associated with the use of **2-methoxypropene** and maintain a secure research environment.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2-Methoxypropene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042093#2-methoxypropene-safety-data-sheet-and-handling-precautions>]

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